

Environmental Persistence of Dodecyl Diphenyl Phosphate: A Technical Guide

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Compound of Interest

Compound Name: *Phosphoric acid, dodecyl diphenyl ester*

CAS No.: 27460-02-2

Cat. No.: B1266123

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Disclaimer: Specific experimental data on the environmental persistence of dodecyl diphenyl phosphate is limited in publicly available scientific literature. Therefore, this guide utilizes data from structurally similar aryl phosphates, such as isodecyl diphenyl phosphate and triphenyl phosphate, as surrogates to provide an informed overview. All data presented should be interpreted with this consideration.

This technical guide provides a comprehensive overview of the environmental persistence of dodecyl diphenyl phosphate, focusing on its biodegradation, hydrolysis, and photolysis. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the environmental fate of this compound.

Physicochemical Properties

Understanding the physicochemical properties of a substance is crucial for predicting its environmental distribution and fate. Due to the limited data on dodecyl diphenyl phosphate, properties for the closely related isodecyl diphenyl phosphate are presented below.

Property	Value	Reference
Molecular Formula	C22H31O4P	[1]
Molecular Weight	390.5 g/mol	[2]
Physical State	Clear, oily liquid	[2]
Water Solubility	0.011 mg/L	[2]
Vapor Pressure	5.08×10^{-5} Pa at 25°C	[2]
Log Kow (Octanol-Water Partition Coefficient)	5.44	[1]
Henry's Law Constant	1.8 Pa m ³ /mol at 25°C (estimated)	[2]

Environmental Persistence Data

The environmental persistence of dodecyl diphenyl phosphate is determined by the rates of its degradation through biological and abiotic processes. The following tables summarize available data for surrogate aryl phosphates.

Biodegradation

Biodegradation is a key process in the environmental breakdown of organic compounds. Aryl phosphates are generally considered to be biodegradable, although the rate can vary depending on environmental conditions and microbial populations.

Surrogate Compound	Test System	Degradation	Time	Reference
Triphenyl Phosphate	River Die-Away Test	100%	3 days	[3]
Triphenyl Phosphate	OECD 301C (Ready Biodegradability)	90%	28 days	[3]
Triphenyl Phosphate	Anaerobic River Sediment	31.1% (primary degradation)	3 days	[3]
Triphenyl Phosphate	Anaerobic River Sediment	89.7% (primary degradation)	40 days	[3]
Cresyl Diphenyl Phosphate	Biotic/Aerobic	0% (Not readily biodegradable)	Not Specified	[4]

Hydrolysis

Hydrolysis is a significant abiotic degradation pathway for phosphate esters in the aquatic environment. The rate of hydrolysis is pH-dependent.

Surrogate Compound	pH	Half-life (t _{1/2})	Temperature	Reference
Triphenyl Phosphate	5	>28 days	25°C	[3]
Triphenyl Phosphate	7	19 days	25°C	[3]
Triphenyl Phosphate	9	3 days	25°C	[3]

Photolysis

Direct photolysis can contribute to the degradation of chemicals in surface waters and the atmosphere. However, triphenyl phosphate is not expected to be susceptible to direct

photolysis by sunlight as it does not absorb light at wavelengths greater than 290 nm^[3]. The atmospheric half-life of vapor-phase triphenyl phosphate is estimated to be 12 hours due to reaction with hydroxyl radicals^[3].

Experimental Protocols

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are widely accepted for assessing the environmental persistence of chemicals.

Biodegradation Testing

OECD 301: Ready Biodegradability

This series of tests is designed to determine if a chemical is readily biodegradable under aerobic conditions. A common method is the CO₂ Evolution Test (OECD 301B).

- **Principle:** A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge) and incubated under aerobic conditions in the dark or diffuse light. The degradation is followed by the measurement of the CO₂ produced.
- **Inoculum:** Activated sludge from a sewage treatment plant treating predominantly domestic sewage.
- **Test Concentration:** Typically 10-20 mg/L of the test substance.
- **Duration:** 28 days.
- **Analysis:** The amount of CO₂ produced is measured at regular intervals and is expressed as a percentage of the theoretical maximum CO₂ (ThCO₂).
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches a 60% ThCO₂ plateau within a 10-day window during the 28-day test period.

Hydrolysis Testing

OECD 111: Hydrolysis as a Function of pH

This guideline describes a tiered approach to determine the rate of abiotic hydrolysis of chemicals.

- Principle: The chemical is dissolved in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) and incubated in the dark at a constant temperature.
- Tier 1: Preliminary Test: Conducted at 50°C for 5 days to quickly assess hydrolytic stability. If less than 10% degradation occurs at all pH values, the substance is considered hydrolytically stable.
- Tier 2: Higher Tier Studies: If significant hydrolysis occurs in Tier 1, further testing is conducted at a lower, environmentally relevant temperature (e.g., 25°C) to determine the hydrolysis rate constant and half-life.
- Analysis: The concentration of the test substance is measured at appropriate time intervals using a suitable analytical method (e.g., HPLC, GC).
- Data Interpretation: The hydrolysis rate constant (k) and the half-life ($t_{1/2}$) are calculated for each pH.

Photolysis Testing

OECD 316: Phototransformation of Chemicals in Water – Direct Photolysis

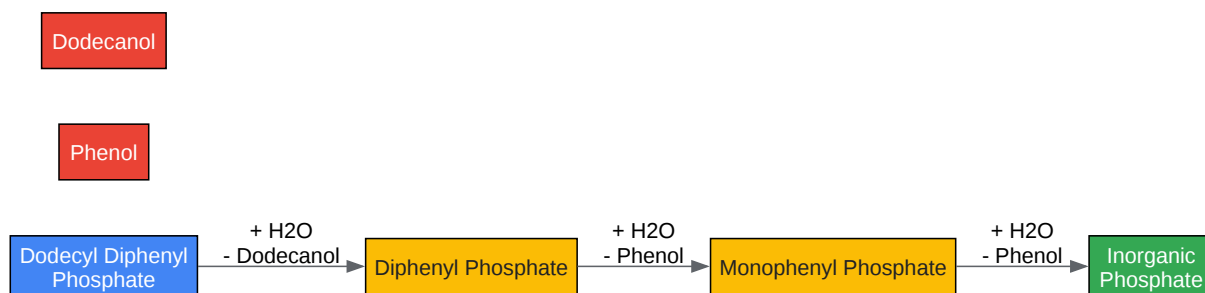
This guideline assesses the potential for direct degradation of a chemical by sunlight in water.

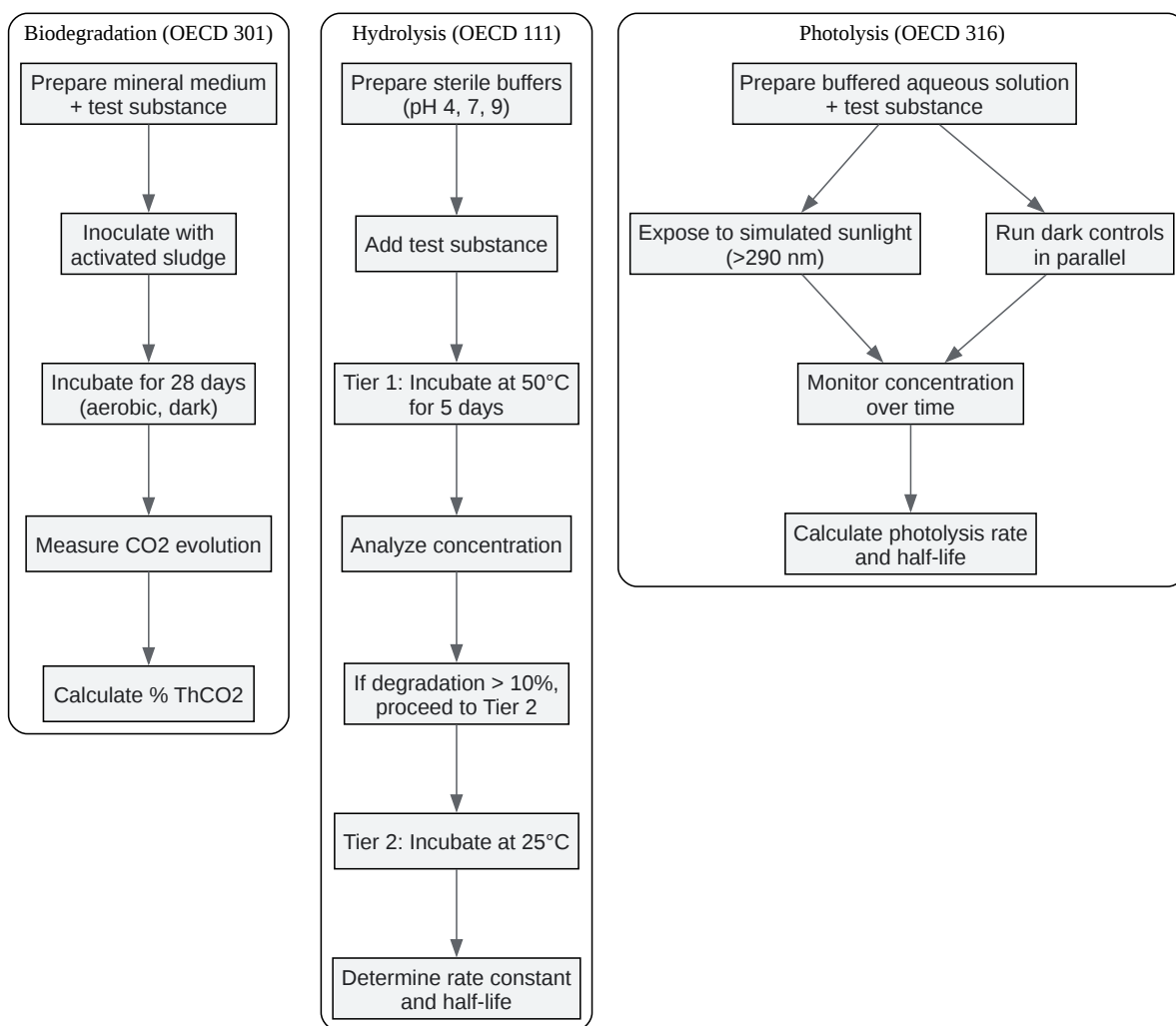
- Principle: A solution of the test substance in pure, buffered water is exposed to a light source that simulates natural sunlight. The concentration of the test substance is monitored over time.
- Light Source: A filtered xenon arc lamp is typically used to simulate the solar spectrum (wavelengths > 290 nm).
- Controls: Dark controls (samples incubated under the same conditions but protected from light) are run in parallel to account for any non-photolytic degradation (e.g., hydrolysis).
- Test Conditions: The test is conducted at a constant, controlled temperature.

- **Analysis:** The concentration of the test substance and any major transformation products are measured over time.
- **Data Interpretation:** The photolysis rate constant and the environmental half-life are calculated. The quantum yield can also be determined to estimate photolysis rates under different environmental conditions.

Visualizations

Signaling Pathways and Experimental Workflows





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